



Application of Nioxime in Pharmaceutical Analysis: A Detailed Approach

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Compound of Interest		
Compound Name:	Nioxime	
Cat. No.:	B7763894	Get Quote

Introduction

Nioxime (1,2-cyclohexanedionedioxime) is a versatile analytical reagent primarily known for its ability to form stable complexes with various metal ions.[1] In pharmaceutical analysis, this property is harnessed for the indirect quantification of drug substances that can interact with these metal complexes. One notable application is in the colorimetric determination of polyhexamethylene biguanide (PHMB), a disinfectant and antiseptic used in various pharmaceutical and personal care products. This application note details the principles, protocols, and quantitative data for the use of **Nioxime** in the analysis of PHMB, providing a rapid and cost-effective alternative to more complex chromatographic methods.

Principle of the Nickel-Nioxime Method for PHMB Analysis

The determination of PHMB using **Nioxime** is an indirect colorimetric method. The assay is based on the strong chelating affinity of PHMB for nickel(II) ions. In the procedure, a known excess amount of nickel(II) chloride is added to the sample containing PHMB. The PHMB selectively binds with the nickel(II) ions, forming a stable complex. The remaining, unreacted nickel(II) ions are then reacted with **Nioxime**. This reaction produces a colored nickel-**nioxime** complex, and the intensity of the color is measured spectrophotometrically at 550 nm.[1][2]

The concentration of PHMB in the sample is inversely proportional to the absorbance of the colored nickel-**nioxime** complex. A higher concentration of PHMB results in less free nickel(II)



available to react with **Nioxime**, leading to a lower absorbance. Conversely, a lower concentration of PHMB leaves more nickel(II) to form the colored complex with **Nioxime**, resulting in a higher absorbance. This method is particularly advantageous as it can be performed in about 5 minutes and avoids interference from quaternary ammonium-based algaecides and surfactants that can affect other colorimetric methods.[1][2]

Quantitative Data Summary

The nickel-**nioxime** method for PHMB analysis has been shown to provide results comparable to High-Performance Liquid Chromatography (HPLC).[1][2] The key quantitative parameters of this method are summarized in the table below.

Parameter	Value	Reference
Wavelength (λmax)	550 nm	[1][2]
Analysis Time	~ 5 minutes	[1][2]
Interferences	Minimal from quaternary ammonium compounds and surfactants	[1]

Experimental Protocols Reagents and Materials

- Nioxime (1,2-cyclohexanedionedioxime) solution (concentration to be optimized based on the expected PHMB range)
- Nickel(II) Chloride (NiCl2) solution of a known concentration
- Polyhexamethylene biguanide (PHMB) standard solutions
- Deionized water
- Spectrophotometer capable of measuring absorbance at 550 nm
- Volumetric flasks and pipettes

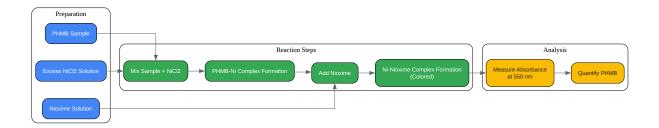


Protocol for the Determination of PHMB

- Preparation of Standard Solutions: Prepare a series of PHMB standard solutions of known concentrations.
- Sample Preparation: Prepare the sample solution containing an unknown concentration of PHMB. Dilute if necessary to fall within the linear range of the assay.
- Reaction: a. To a fixed volume of the standard or sample solution, add a precise, excess volume of the nickel(II) chloride solution. b. Mix thoroughly and allow a sufficient time for the reaction between PHMB and nickel(II) to complete. c. Add the **Nioxime** solution to the mixture. A colored complex will form with the unreacted nickel(II) ions.
- Measurement: a. After a defined incubation period for color development, measure the absorbance of the solution at 550 nm using a spectrophotometer. b. Use a blank solution (without PHMB) to zero the spectrophotometer.
- Calibration Curve: Plot a calibration curve of absorbance versus the concentration of the PHMB standards. The absorbance will decrease with increasing PHMB concentration.
- Quantification: Determine the concentration of PHMB in the sample by interpolating its absorbance value on the calibration curve.

Diagrams

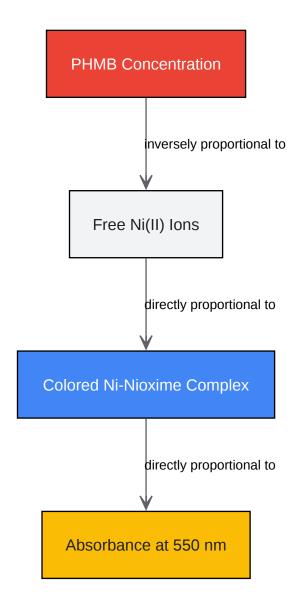




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Caption: Experimental workflow for the determination of PHMB using the nickel-**nioxime** method.





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Caption: Logical relationship between PHMB concentration and final absorbance measurement.

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